

Application Note: Protocol for Oral Administration of TAS05567 in Mice

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Compound of Interest

Compound Name: TAS05567
CAS No.: 1429038-15-2
Cat. No.: B611156

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Abstract & Introduction

TAS05567 is a highly potent, selective, and orally active inhibitor of Spleen Tyrosine Kinase (Syk). It exerts its therapeutic effects by blocking the downstream signaling of B-cell receptors (BCR) and Fc receptors, thereby inhibiting the production of inflammatory cytokines and the differentiation of osteoclasts. This protocol details the standardized procedure for the formulation and oral administration (gavage) of **TAS05567** in murine models.^[1]

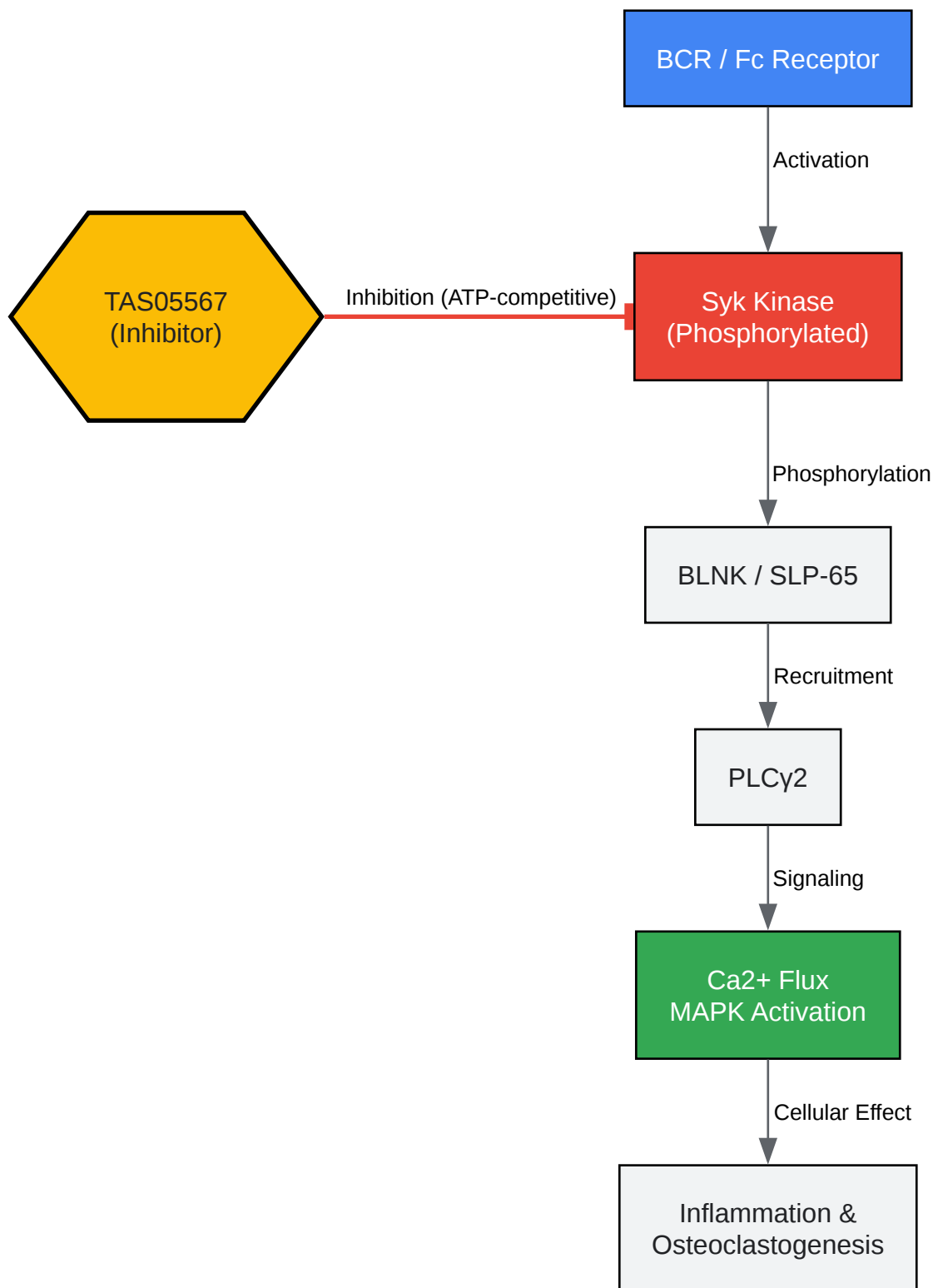
Therapeutic Relevance: Syk inhibition is a validated strategy for treating autoimmune diseases (e.g., Rheumatoid Arthritis, ITP) and allergic responses.^{[2][3]} **TAS05567** has demonstrated efficacy in suppressing hind-paw swelling and preventing platelet destruction in rodent models at doses ranging from 10 to 30 mg/kg.

Mechanism of Action (Syk Signaling)

TAS05567 functions as an ATP-competitive inhibitor. By binding to the kinase domain of Syk, it prevents the phosphorylation of downstream adaptors such as BLNK (B-cell linker protein) and PLC

2, effectively silencing the inflammatory cascade.

Figure 1: TAS05567 Mechanism of Action



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Caption: **TAS05567** inhibits Syk phosphorylation, blocking downstream BLNK/PLC

2 signaling and preventing inflammatory responses.

Materials & Reagents

Compound Information

- Name: **TAS05567**
- Target: Spleen Tyrosine Kinase (Syk)^{[2][4]}
- IC50: ~0.37 nM (Enzymatic)
- Physical State: Solid powder (Hydrophobic)
- Storage: -20°C (Desiccated)

Vehicle Formulation

Due to the hydrophobic nature of **TAS05567**, a suspension vehicle is required for consistent oral dosing.

- Primary Vehicle: 0.5% (w/v) Methylcellulose (MC) + 0.1% (w/v) Tween 80 in Sterile Water.
 - Methylcellulose (400 cP): Provides viscosity to keep particles suspended.
 - Tween 80 (Polysorbate 80): Surfactant to wet the hydrophobic powder.

Equipment^[5]

- Analytical Balance (0.1 mg precision)
- Mortar and Pestle (Agate preferred)
- Vortex Mixer
- Ultrasonic Water Bath (Sonicator)
- Oral Gavage Needles: 20G or 22G (Stainless steel, ball-tipped)

- 1 mL Syringes

Experimental Protocol

Vehicle Preparation (Stock)

- Heat 40% of the required volume of sterile water to ~70°C.
- Slowly add Methylcellulose powder while stirring vigorously to disperse.
- Add the remaining 60% of water (ice-cold) to the hot mixture. This "thermal shock" ensures proper hydration of the polymer.
- Stir until the solution clears and cools to room temperature.
- Add Tween 80 (0.1% final concentration) and stir gently to mix.
- Storage: 4°C for up to 1 week.

TAS05567 Suspension Preparation

Note: Prepare fresh daily.

- Weighing: Calculate the required amount of **TAS05567** based on the highest dose group.
 - Example: For 30 mg/kg dose in 10 mice (25g avg), requiring 10 mL/kg volume:
 - Total Volume = 3 mL (includes overage).
 - Concentration = 3 mg/mL.
 - Mass needed = 9 mg.
- Grinding: Transfer **TAS05567** powder to a mortar. Grind finely with the pestle to break up aggregates.
- Wetting: Add a small volume (e.g., 100 µL) of the Vehicle to the powder. Triturate (grind) to form a smooth, lump-free paste. This is the most critical step for homogeneity.

- Dilution: Gradually add the remaining vehicle in small increments, mixing thoroughly after each addition.
- Transfer: Transfer the suspension to a glass vial.
- Sonication: Sonicate for 10–15 minutes to ensure uniform dispersion.
- Verification: Vortex immediately before dosing.

Administration (Oral Gavage)[1][5][6][7][8][9]

- Dose Volume: Standardize to 10 mL/kg (e.g., 0.25 mL for a 25g mouse).
- Technique:
 - Restrain the mouse by the scruff to immobilize the head and straighten the esophagus.
 - Insert the gavage needle into the diastema (gap between teeth).
 - Gently advance the needle along the roof of the mouth towards the esophagus. Do not force.
 - Depress the plunger smoothly.
 - Withdraw the needle gently and monitor the mouse for 10-15 seconds for signs of reflux or aspiration.

Experimental Design & Sampling

Efficacy Study Design

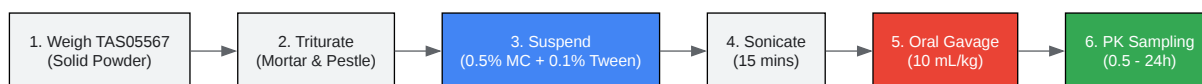
Group	Treatment	Dose (mg/kg)	Volume (mL/kg)	Frequency	Duration
1	Vehicle Control	0	10	QD (Daily)	9 Days
2	TAS05567 Low	10	10	QD (Daily)	9 Days
3	TAS05567 High	30	10	QD (Daily)	9 Days

Pharmacokinetic (PK) Sampling

To verify exposure, collect plasma samples at the following time points post-dose on Day 1 and Day 9:

- Timepoints: Pre-dose, 0.5h, 1h, 2h, 4h, 8h, 24h.
- Sample: 20-30 μ L blood via tail vein or saphenous vein.
- Processing: Centrifuge at 2000 x g for 10 min; store plasma at -80°C.

Figure 2: Experimental Workflow



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Caption: Step-by-step workflow from compound preparation to pharmacokinetic sampling.

Safety & Toxicity Monitoring

TAS05567 is generally well-tolerated at therapeutic doses (10-30 mg/kg). However, continuous monitoring is required.

- Body Weight: Measure daily. A loss of >15% requires immediate euthanasia.
- Clinical Signs: Observe for piloerection (ruffled fur), hunched posture, or reduced motility.
- Specific Toxicity: As a kinase inhibitor, monitor for potential gastrointestinal irritation (loose stools).

References

- Hayashi H, et al. (2018).[3] "**TAS05567**, a Novel Potent and Selective Spleen Tyrosine Kinase Inhibitor, Abrogates Immunoglobulin-Mediated Autoimmune and Allergic Reactions in Rodent Models." [3] Journal of Pharmacology and Experimental Therapeutics, 366(1), 84-95. [3]
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